

# The Pharmacological Profile of Toltrazuril Sulfoxide in Poultry: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Toltrazuril sulfoxide

Cat. No.: B118331

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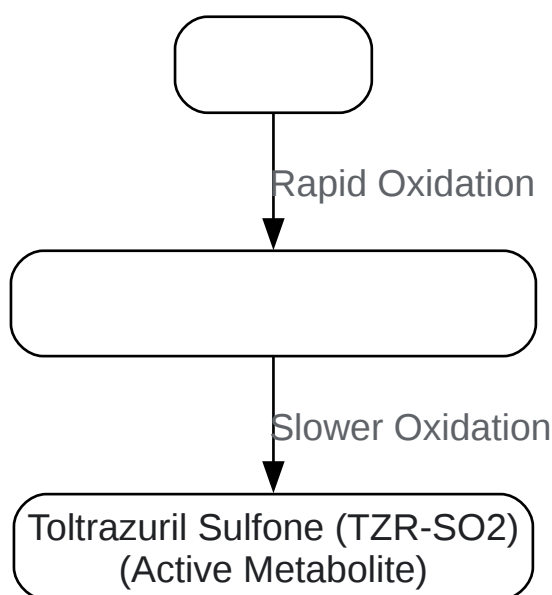
This technical guide provides a comprehensive overview of the pharmacological profile of **toltrazuril sulfoxide**, the primary active metabolite of the anticoccidial drug toltrazuril, in poultry. This document delves into the pharmacokinetics, mechanism of action, metabolism, efficacy, and safety of toltrazuril and its metabolites, presenting key data in a structured format to facilitate research and development in poultry health.

## Introduction

Coccidiosis, a parasitic disease caused by protozoa of the genus *Eimeria*, poses a significant economic threat to the global poultry industry. Toltrazuril, a triazinetrione derivative, is a widely used anticoccidial agent for the control of this disease.<sup>[1]</sup> Following administration, toltrazuril is metabolized into two main active metabolites: **toltrazuril sulfoxide** (TZR-SO) and toltrazuril sulfone (TZR-SO<sub>2</sub>).<sup>[2]</sup> **Toltrazuril sulfoxide** is considered the principal active metabolite responsible for the drug's therapeutic efficacy. Understanding the pharmacological profile of **toltrazuril sulfoxide** is therefore critical for optimizing treatment protocols, ensuring food safety, and mitigating the development of drug resistance.

## Metabolism of Toltrazuril

Toltrazuril undergoes rapid and extensive metabolism in poultry. The primary metabolic pathway involves the oxidation of the parent compound, toltrazuril, into **toltrazuril sulfoxide** (TZR-SO). This is followed by a slower oxidation of TZR-SO to toltrazuril sulfone (TZR-SO<sub>2</sub>).<sup>[3]</sup> This metabolic conversion is a critical aspect of the drug's activity, as the metabolites are pharmacologically active.



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**Figure 1:** Metabolic pathway of toltrazuril in poultry.

## Pharmacokinetics

The pharmacokinetic profile of toltrazuril and its metabolites has been investigated in broiler chickens. Following oral administration, toltrazuril is well absorbed and rapidly converted to its sulfoxide and sulfone metabolites.

### Table 1: Pharmacokinetic Parameters of Toltrazuril and its Metabolites in Broiler Chickens Following a Single Oral Administration

Parameter	Toltrazuril (TZR)	Toltrazuril Sulfoxide (TZR-SO)	Toltrazuril Sulfone (TZR-SO2)	Dosage	Reference
C <sub>max</sub> (µg/mL)	16.4 ± 2.0	-	-	10 mg/kg	[4]
25.2 ± 1.5	-	-	20 mg/kg	[4]	
T <sub>max</sub> (h)	5.0	-	-	10 mg/kg	[4]
4.7	-	-	20 mg/kg	[4]	
Elimination Half-Life (t <sub>1/2</sub> ) (h)	10.6	14.8	80.3	10 mg/kg	[5]
10.7	15.3	82.9	20 mg/kg	[5]	

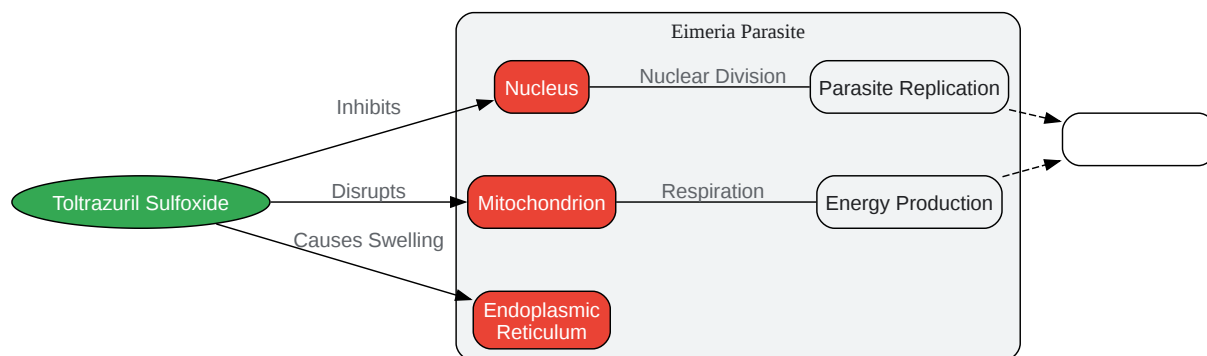
**Table 2: Pharmacokinetic Parameters of Toltrazuril in Broiler Chickens Following Repeated Oral Administration (7 mg/kg for 2 consecutive days)**

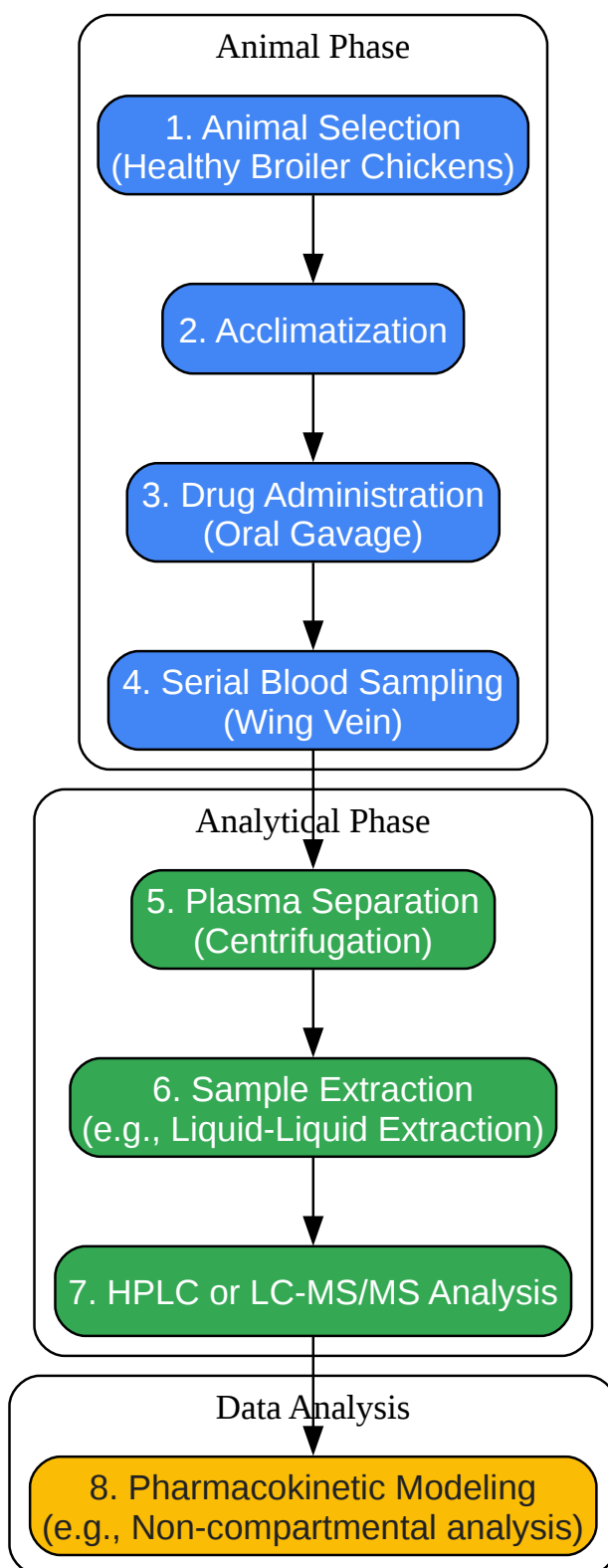
Parameter	First Dose	Second Dose	Reference
C <sub>max</sub> (µg/mL)	6.56 ± 1.26	6.70 ± 0.60	[6][7]
T <sub>max</sub> (h)	2.56 ± 0.16	2.52	[6][7]
Elimination Half-Life (t <sub>1/2β</sub> ) (h)	14.92	16.19	[6][7]
Mean Residence Time (MRT) (h)	21.33	23.14	[6][7]

## Mechanism of Action

Toltrazuril and its active metabolites, including **toltrazuril sulfoxide**, exert their anticoccidial effect by disrupting crucial intracellular processes within the Eimeria parasite. The primary mechanisms of action include:

- **Interference with Nuclear Division:** Toltrazuril disrupts the division of the parasite's nucleus, thereby inhibiting its replication and maturation.[8] This affects both schizogony and gametogony stages of the parasite's life cycle.[1]
- **Mitochondrial Dysfunction:** The drug interferes with the activity of the mitochondria, which are essential for the parasite's respiratory metabolism.[8] This impairment of energy production ultimately leads to the parasite's death.
- **Swelling of Endoplasmic Reticulum and Golgi Apparatus:** Treatment with toltrazuril leads to swelling of the endoplasmic reticulum and Golgi apparatus, and changes in the perinuclear space of the parasite.





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Address: 3281 E Guasti Rd

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